

CAS number and molecular weight of D-Phe-OMe monohydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Phe-OMe monohydrochloride*

Cat. No.: B555902

[Get Quote](#)

An In-depth Technical Guide on D-Phe-OMe Monohydrochloride

This guide provides essential technical data for D-phenylalanine methyl ester hydrochloride (**D-Phe-OMe monohydrochloride**), a compound frequently utilized in pharmaceutical research and organic synthesis.^{[1][2]} It is a derivative of D-phenylalanine, an amino acid.^[3]

Physicochemical Properties

D-Phe-OMe monohydrochloride is a white to off-white crystalline powder.^{[1][4][5]} It is soluble in ethanol and methanol.^{[4][6]}

Quantitative Data

The key quantitative identifiers for **D-Phe-OMe monohydrochloride** are summarized in the table below for easy reference.

Parameter	Value	References
CAS Number	13033-84-6	^{[1][2][4][5][7][8][9]}
Molecular Weight	215.68 g/mol	^{[3][4][5][7][9]}
Molecular Formula	C ₁₀ H ₁₃ NO ₂ ·HCl or C ₁₀ H ₁₄ ClNO ₂	^{[1][4][5][7][8]}
Melting Point	159-163 °C	^{[5][6]}

Experimental Protocols

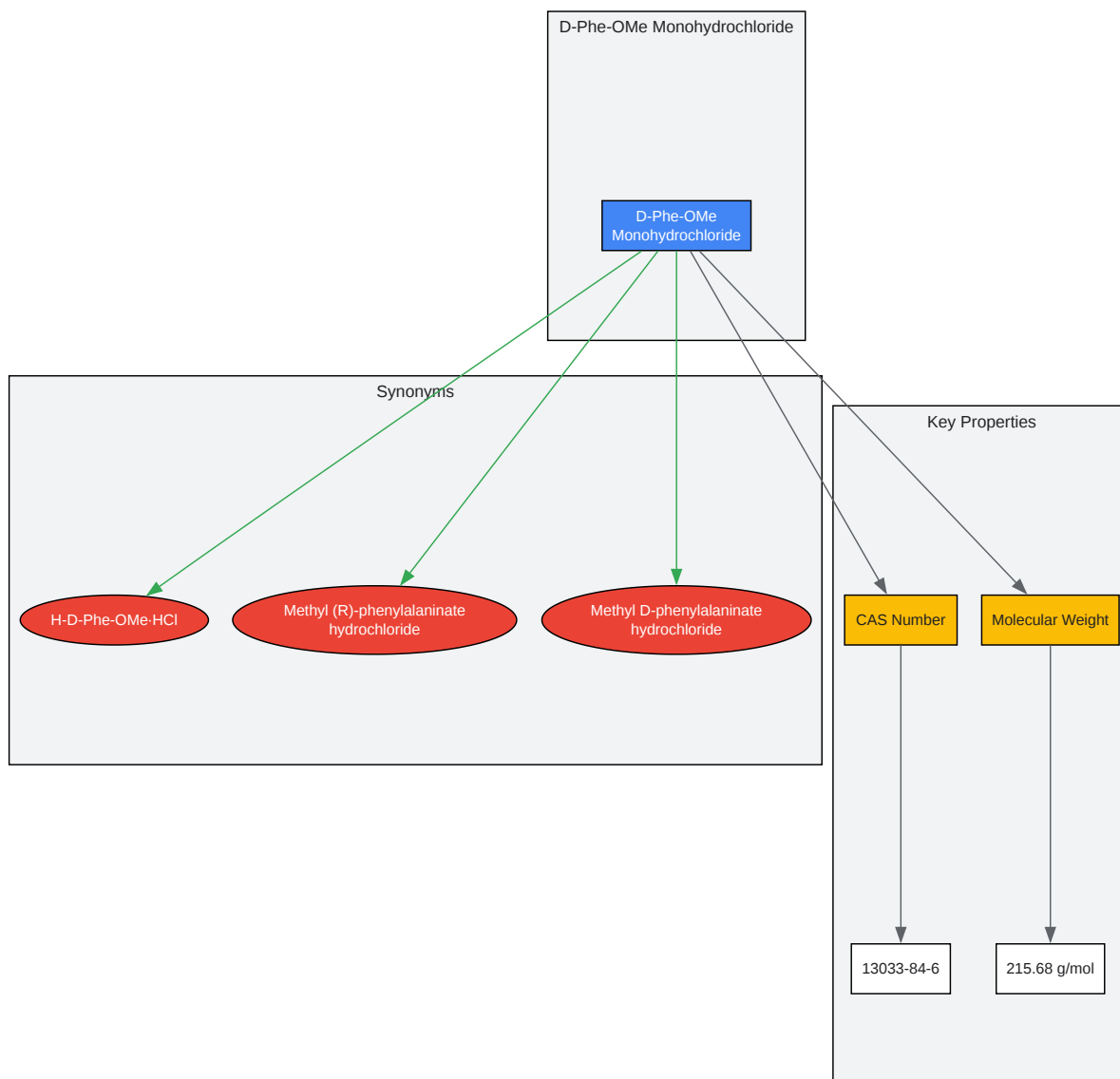
While specific experimental protocols are highly dependent on the research application, a general procedure for the synthesis of D-phenylalanine methyl ester hydrochloride involves the reaction of D-phenylalanine with anhydrous methanol in the presence of an acid catalyst, such as acetyl chloride. The reaction mixture is typically refluxed and then cooled to allow for the crystallization of the product.

Applications in Research

D-Phe-OMe monohydrochloride serves as a crucial building block in the synthesis of various pharmaceutical compounds, including analgesics and antidepressants.^[1] Its ability to cross the blood-brain barrier makes it particularly relevant in neuropharmacology research for studying neurotransmitter activity.^[1]

Logical Relationship Diagram

The following diagram illustrates the relationships between the primary identifier, synonyms, and key physicochemical properties of the compound.



[Click to download full resolution via product page](#)

Figure 1: Key identifiers and synonyms for **D-Phe-OMe monohydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Page loading... [wap.guidechem.com]
- 5. D-Phenylalanine methyl ester hydrochloride | 13033-84-6 [chemicalbook.com]
- 6. D-Phenylalanine Methyl Ester Hydrochloride CAS 13033-84-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. D-Phenylalanine Methyl Ester Hydrochloride | CymitQuimica [cymitquimica.com]
- 8. peptide.com [peptide.com]
- 9. D-Phenylalanine methyl ester hydrochloride, 98% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [CAS number and molecular weight of D-Phe-OMe monohydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555902#cas-number-and-molecular-weight-of-d-phe-ome-monohydrochloride\]](https://www.benchchem.com/product/b555902#cas-number-and-molecular-weight-of-d-phe-ome-monohydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com